

Chemical and physical properties of (S)-3-Phenyllactic acid

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Compound of Interest

Compound Name: 3-Phenyllactic acid, (S)-

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An In-depth Technical Guide to (S)-3-Phenyllactic Acid

(S)-3-Phenyllactic acid, also known as L- β -Phenyllactic acid, is a chiral organic compound with significant interest in the fields of pharmaceuticals, food science, and agriculture. This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis, and its biological activities, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

(S)-3-Phenyllactic acid is the (S)-enantiomer of 3-phenyllactic acid. It is a 2-hydroxy monocarboxylic acid, structurally related to lactic acid with a phenyl substituent on the methyl group.^{[1][2]}

Table 1: General and Chemical Properties of (S)-3-Phenyllactic Acid

Property	Value	Source(s)
IUPAC Name	(2S)-2-hydroxy-3-phenylpropanoic acid	[1]
Synonyms	L-(-)-3-Phenyllactic acid, (S)-(-)-3-Phenyllactic acid, (S)-2-Hydroxy-3-phenylpropionic acid, L-beta-Phenyllactic acid	[1][3][4]
CAS Number	20312-36-1	[1][3]
Molecular Formula	C ₉ H ₁₀ O ₃	[1][3]
Molecular Weight	166.17 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Purity	≥ 98% or ≥ 99% (HPLC)	[3][4]
pKa (Strongest Acidic)	4.02	[5][6]

Table 2: Physical and Spectroscopic Properties of (S)-3-Phenyllactic Acid

Property	Value	Source(s)
Melting Point	121-127 °C	[3] [4] [7] [8] [9]
Boiling Point	331.6 ± 22.0 °C at 760 mmHg	[10]
Solubility	Water: Soluble, 9.8 g/L (predicted) DMSO: ~3 mg/mL DMF: ~12 mg/mL PBS (pH 7.2): ~0.2 mg/mL	[5] [6] [7] [11] [12]
Optical Rotation	$[\alpha]_D^{20} = -20 \pm 2^\circ$ (c=1 in H ₂ O) $[\alpha]_D^{24} = -20.8^\circ$ (c=2 in H ₂ O) $[\alpha]_D^{24} = -18.50^\circ$ (c=1, CH ₃ COOH)	[3] [4] [7]
LogP	0.84 - 1.184	[1] [5] [6]
¹ H NMR Spectra	Shifts [ppm]: 2.85-3.11 (m, 2H), 4.25-4.27 (m, 1H), 7.28-7.38 (m, 5H)	[2] [9]
¹³ C NMR Spectra	Data available from commercial suppliers.	[2] [9]
Mass Spectrometry	GC-MS and MS-MS data available in public databases.	[1] [2]

Experimental Protocols

2.1. Synthesis of (S)-3-Phenyllactic Acid

A common method for the synthesis of (S)-3-Phenyllactic acid involves the stereospecific reduction of phenylpyruvic acid. This biotransformation can be achieved using microorganisms or isolated enzymes.

Experimental Protocol: Microbial Synthesis of (S)-3-Phenyllactic Acid

This protocol outlines a general procedure for the microbial production of (S)-3-Phenyllactic acid from a precursor.

1. Strain Selection and Inoculum Preparation:

- Select a lactic acid bacterium (LAB) strain known for producing (S)-3-Phenyllactic acid, such as certain strains of *Lactiplantibacillus plantarum* or *Pediococcus pentosaceus*.[\[13\]](#)
- Grow the selected LAB strain in an appropriate medium (e.g., MRS broth) at 37°C for 24 hours to prepare the inoculum.[\[13\]](#)

2. Fermentation:

- Prepare the fermentation medium (e.g., MRS broth) and supplement it with a precursor, typically phenylpyruvic acid (PPA), at a concentration of 1-3 mg/mL.[\[13\]](#) Phenylalanine can also be used as a precursor, which is first converted to PPA by the microorganisms.[\[13\]](#)[\[14\]](#)
- Inoculate the fermentation medium with the prepared LAB culture.
- Incubate the culture under anaerobic conditions at 37°C for 24-48 hours.[\[13\]](#)

3. Extraction and Purification:

- After incubation, centrifuge the culture to remove bacterial cells.
- The supernatant, containing (S)-3-Phenyllactic acid, can be extracted using an organic solvent such as ethyl acetate.
- The organic extract is then concentrated under reduced pressure.
- Further purification can be achieved using techniques like column chromatography on silica gel.

4. Characterization:

- The final product's identity and purity can be confirmed using High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) spectroscopy, and Mass Spectrometry (MS).[\[3\]](#)[\[15\]](#) The chirality can be confirmed by measuring the optical rotation.[\[3\]](#)[\[4\]](#)

A method for the synthesis of labeled phenyllactic acid has also been described, which can be adapted for the synthesis of the unlabeled compound. This involves the reaction of d,l-phenylalanine with sodium nitrite in sulfuric acid, followed by extraction and recrystallization.[\[16\]](#)

Biological Activity and Signaling Pathways

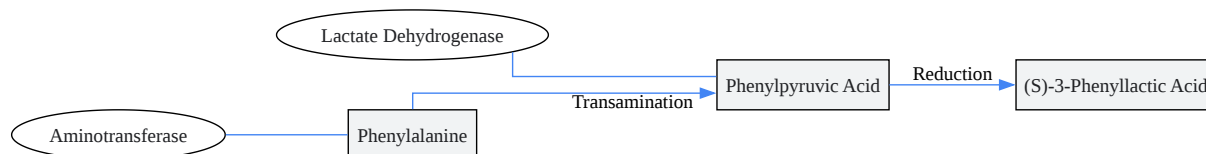
(S)-3-Phenyllactic acid exhibits a range of biological activities, including antimicrobial and plant growth-promoting effects.

3.1. Antimicrobial Activity

3-Phenyllactic acid has broad-spectrum antimicrobial activity against bacteria and fungi.[17][18] It is effective against foodborne pathogens like *Listeria monocytogenes*, *Salmonella enterica*, and fungi such as *Aspergillus* and *Penicillium* species.[11][13][14] The D-isomer has been reported to have higher antimicrobial activity than the L-isomer in some cases.[15][17] The mechanism of action is thought to involve damage to the cell membrane and intercalation with DNA.[13]

3.2. Biosynthesis Pathway

In microorganisms, (S)-3-Phenyllactic acid is synthesized from the amino acid phenylalanine. Phenylalanine is first converted to phenylpyruvic acid (PPA) through transamination. PPA is then reduced to (S)-3-Phenyllactic acid by lactate dehydrogenase.[13][14][19]

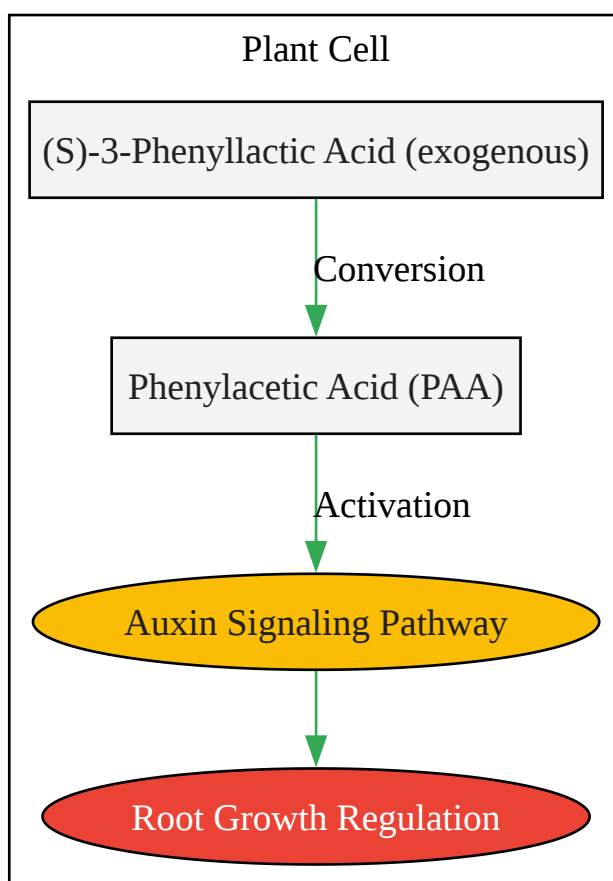


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Biosynthesis of (S)-3-Phenyllactic acid.

3.3. Role in Plant Growth

(S)-3-Phenyllactic acid has been shown to have auxin-like activity in plants, promoting root growth.[16] It is converted to phenylacetic acid (PAA), an endogenous auxin, which then induces auxin-responsive gene expression and regulates root development.[16]

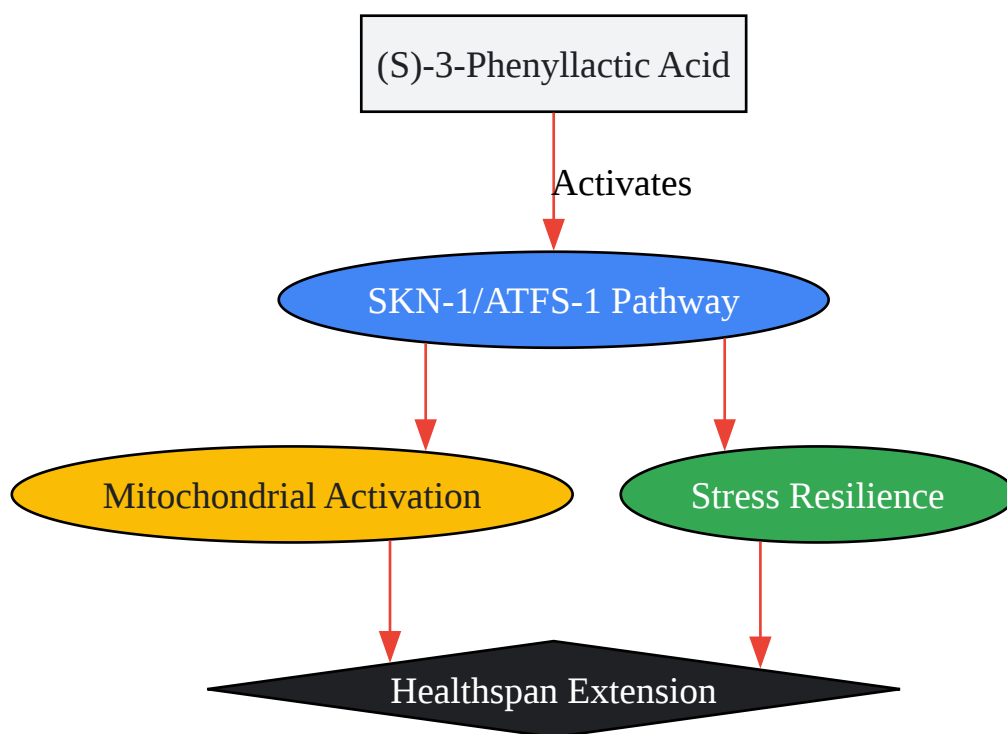


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Auxin-like activity of (S)-3-Phenyllactic acid.

3.4. Healthspan Extension in *C. elegans*

Recent studies in the model organism *Caenorhabditis elegans* suggest that 3-phenyllactic acid can extend healthspan by promoting energy metabolism and stress resilience.[20] This effect is mediated through the activation of the SKN-1/ATFS-1 signaling pathway, which is involved in mitochondrial function and stress response.[20]



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Proposed pathway for healthspan extension.

3.5. Association with Phenylketonuria (PKU)

High levels of phenyllactic acid in the blood and urine are an indicator of Phenylketonuria (PKU), a metabolic disorder where the body cannot properly metabolize phenylalanine.[5] In individuals with PKU, excess phenylalanine is converted to phenylpyruvic acid and subsequently to phenyllactic acid.[5]

Applications

The diverse biological activities of (S)-3-Phenyllactic acid make it a valuable compound in several industries:

- **Pharmaceuticals:** It serves as a chiral building block for the synthesis of more complex pharmaceutical compounds.[3][8][15] Its potential therapeutic effects related to metabolic disorders and aging are also under investigation.[3][20]

- Food Industry: Due to its antimicrobial properties, it is being explored as a natural food preservative to extend the shelf life of products.[3][17] It can also act as a flavor enhancer.[3]
- Agriculture: Its auxin-like activity makes it a potential component of bio-stimulants to enhance plant growth and development.[3][16]
- Cosmetics: It is used in skincare formulations for its moisturizing and skin-soothing effects.[3]

This technical guide provides a summary of the current knowledge on (S)-3-Phenyllactic acid. Further research will continue to uncover its full potential in various scientific and industrial applications.

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